

# Kobe2602: Basic Information & Solvent Compatibility

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**Compound Focus:** kobe2602

Cat. No.: S548386

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The table below summarizes the fundamental chemical properties and solvent compatibility of **Kobe2602**.

Property	Specification
CAS Number	454453-49-7 [1] [2] [3]
Molecular Formula	C <sub>14</sub> H <sub>9</sub> F <sub>4</sub> N <sub>5</sub> O <sub>4</sub> S [1] [3] [4]
Molecular Weight	419.31 g/mol [1] [3] [4]
Primary Solvent	DMSO [1] [4] [5]
Solubility in DMSO	~50 mg/mL (≈119.24 mM) [1]; other sources report ≥14.3 mg/mL [6] and ≥17 mg/mL [5].
Solubility in Ethanol	≥17.53 mg/mL (with ultrasonic assistance) [5]
Water Solubility	Insoluble [5]
Physical Form	Solid [4]
Appearance	Light yellow to brown solid [5]

## Storage, Handling & Safety

Proper handling and storage are critical for maintaining the stability of **Kobe2602**.

- **Storage Conditions:**
  - **Powder:** Store at **-20°C** [1] [2] [3].
  - **Solution in DMSO:** For long-term stability, store at **-80°C** [1] [2] [3]. A 10 mM stock solution in DMSO is a common formulation [1] [5].
- **Safety Notes:**
  - **Kobe2602** is classified as **harmful if swallowed (H302)** and **very toxic to aquatic life with long-lasting effects (H410)** [2].
  - Always use personal protective equipment, avoid generating dust or aerosols, and ensure good ventilation when handling [2].

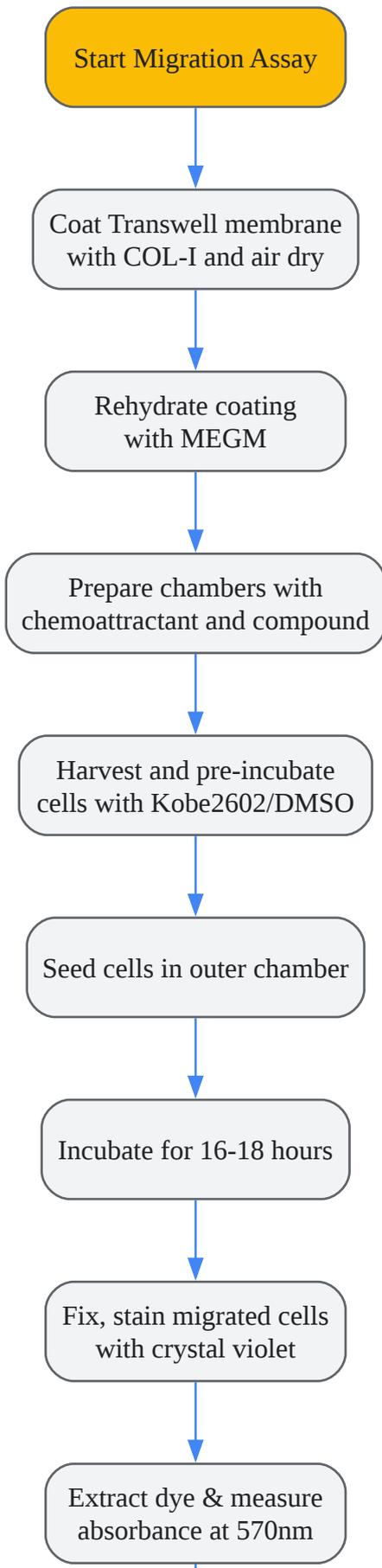
## Experimental Context & Protocol

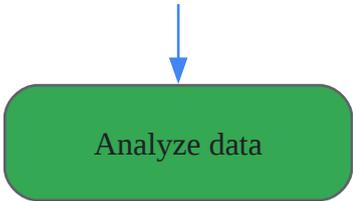
**Kobe2602** is a small-molecule inhibitor discovered through structure-based drug design to block the interaction between Ras•GTP and its effector c-Raf-1, with a reported  $K_i$  value of  $149 \pm 55 \mu\text{M}$  [3] [7]. The following is a key experimental protocol from the literature that illustrates its application.

**In vitro Migration Assay (Transwell)** [1] This protocol is used to study the inhibitory effect of **Kobe2602** on cell migration.

- **1. Plate Coating:** Use a 24-well Transwell plate with an 8  $\mu\text{m}$  pore size insert membrane. Coat the membrane with 0.1 mL of Collagen-I (300  $\mu\text{g}/\text{mL}$  in MEGM) and air-dry for 16 hours. Rehydrate the coating with 0.2 mL MEGM for 1 hour before use.
- **2. Solution Preparation:** Add the chemoattractant (MEGM with 10% FBS) to the inner chamber. Dissolve **Kobe2602** in DMSO and add it to both the inner and outer chambers at final concentrations ranging from 10 to 100  $\mu\text{mol}/\text{L}$ . Include control wells with equivalent concentrations of DMSO (e.g., 0.1%-1%).
- **3. Cell Preparation & Seeding:** Prior to plating, harvest and co-incubate cells ( $5 \times 10^4$  cells) with **Kobe2602** or DMSO control in MEGM for 20 minutes. Then, plate the treated cell suspension into the outer chamber of the Transwell plate.
- **4. Migration & Incubation:** Allow the cells to migrate for 16 to 18 hours under standard culture conditions.
- **5. Analysis:** After incubation, carefully remove the cells from the top surface of the membrane with a cotton swab. Fix and stain the cells that have migrated to the bottom surface with a 0.2% crystal violet solution. Extract the dye with 1% SDS and measure the absorbance at 570 nm to quantify migration.

The workflow for this assay can be visualized as follows:





Analyze data

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## Frequently Asked Questions

**Q1: What is the recommended solvent for preparing Kobe2602 stock solutions? A1: DMSO** is the recommended solvent. **Kobe2602** has good solubility in DMSO, typically allowing for stock concentrations of 50 mg/mL or higher. It is insoluble in water [1] [5].

**Q2: How should I store Kobe2602 stock solutions and for how long are they stable? A2:**

- **Powder form:** Store at **-20°C** and it is stable for at least 3 years [1].
- **Solution in DMSO:** For long-term storage, keep at **-80°C**, where it is stable for about 1 year [1]. For short-term use, store at **4°C** for up to 2 weeks [3]. Always avoid repeated freeze-thaw cycles.

**Q3: Are there any specific safety concerns when handling Kobe2602? A3:** Yes. The safety data sheet (SDS) classifies **Kobe2602** as **harmful if swallowed** and **very toxic to aquatic life with long-lasting effects** [2]. You must wear appropriate personal protective equipment (PPE) and follow your institution's guidelines for hazardous chemical disposal.

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## References

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To cite this document: Smolecule. [Kobe2602: Basic Information & Solvent Compatibility]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548386#kobe2602-solvent-compatibility>]

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